

Synthesis of Novel Ferulic Acid Amides with Enhanced Bioactivity: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ferulic Acid*

Cat. No.: *B125013*

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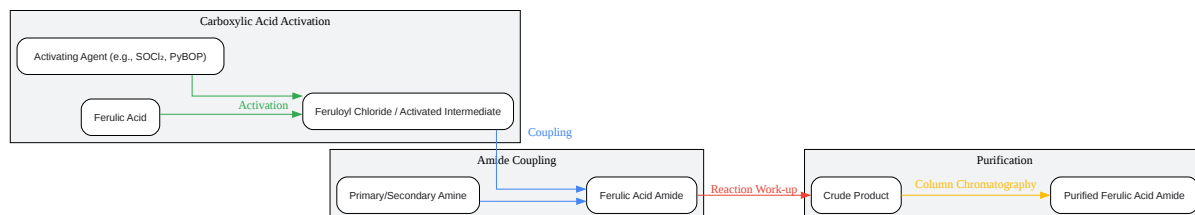
For Researchers, Scientists, and Drug Development Professionals

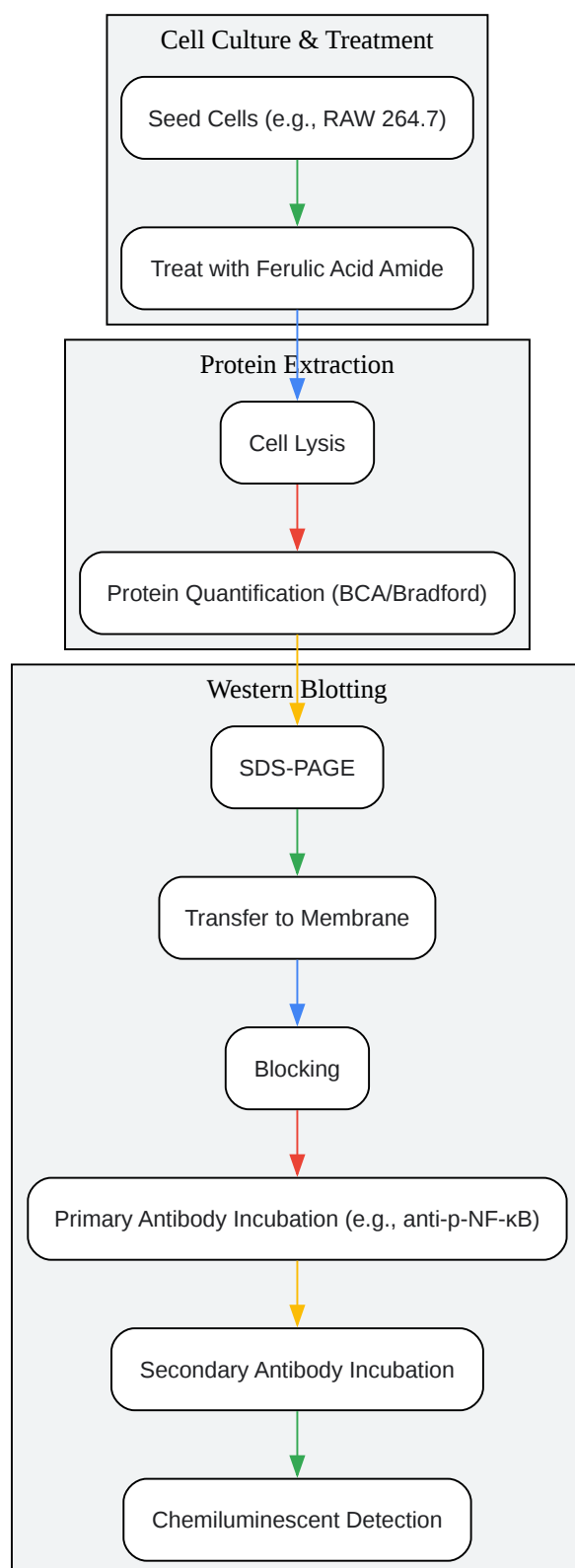
This document provides detailed application notes and experimental protocols for the synthesis and bioactivity screening of novel **ferulic acid** amides. **Ferulic acid**, a ubiquitous phenolic compound in the plant kingdom, has garnered significant interest for its antioxidant, anti-inflammatory, and anticancer properties.[1][2] Modification of its carboxylic acid group to form amides has been a successful strategy to enhance its pharmacological profile.[2][3] These notes offer a guide to synthesizing these derivatives and evaluating their potential as therapeutic agents.

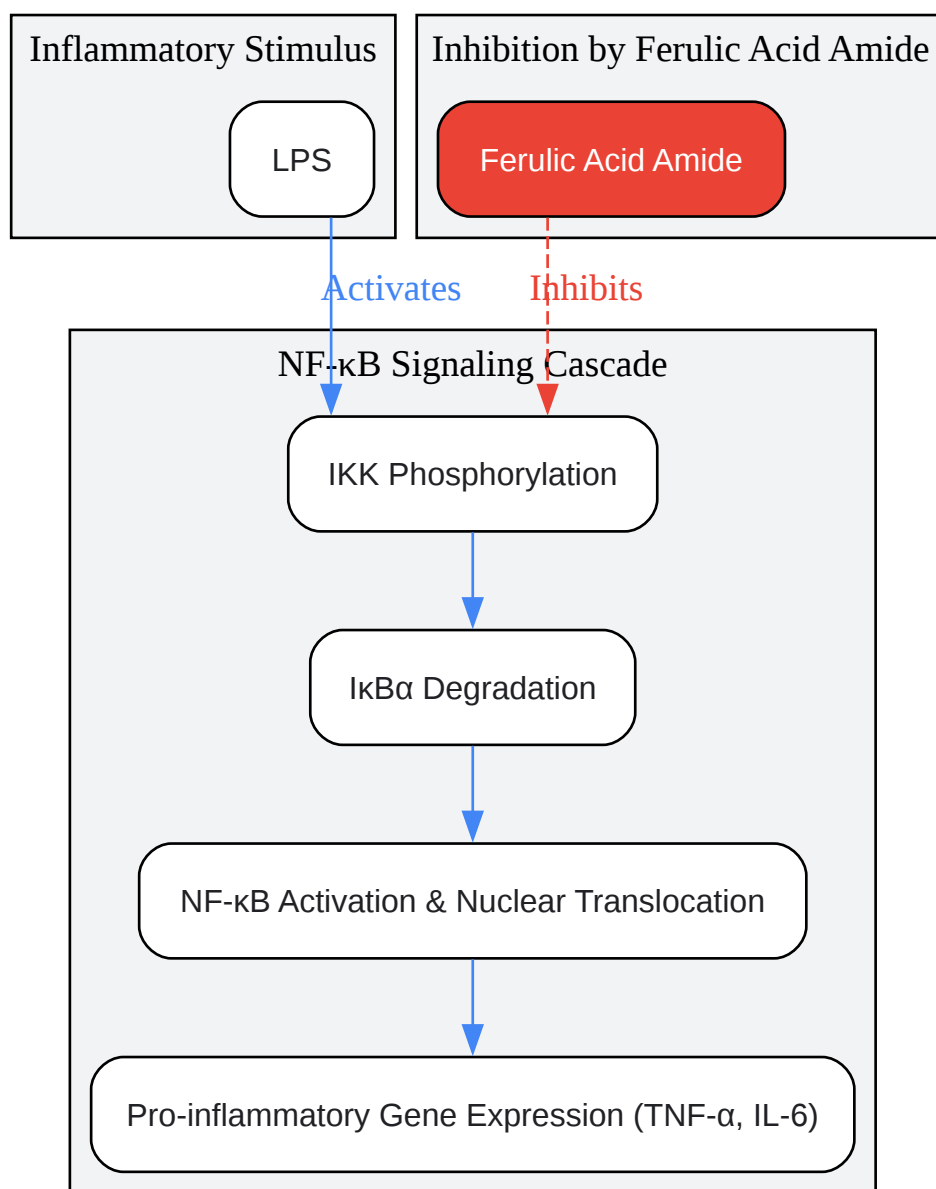
I. Synthesis of Ferulic Acid Amides

The synthesis of **ferulic acid** amides is typically achieved through a coupling reaction between **ferulic acid** and a desired amine. A common and efficient method involves the activation of the carboxylic acid group of **ferulic acid**, followed by nucleophilic attack by the amine.

General Synthesis Workflow







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References

- 1. Synthesis, Characterization and Biological Screening of Ferulic Acid Derivatives [scirp.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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